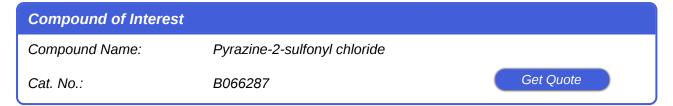


Pyrazine-2-sulfonyl Chloride: A Comprehensive Technical Guide for Researchers

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For Immediate Release

This technical guide provides an in-depth overview of the chemical properties, structure, and key applications of **pyrazine-2-sulfonyl chloride**, a versatile reagent in synthetic organic chemistry. This document is intended for researchers, scientists, and professionals in the field of drug development and materials science.

Chemical Properties and Structure

Pyrazine-2-sulfonyl chloride is a heterocyclic sulfonyl chloride that serves as a crucial building block in the synthesis of a variety of compounds, particularly those with pharmaceutical and biological significance.[1] Its reactivity stems from the electron-deficient nature of the pyrazine ring and the highly electrophilic sulfur atom of the sulfonyl chloride group.[1]

Structure:

The molecular structure consists of a pyrazine ring substituted at the 2-position with a sulfonyl chloride functional group.

 2D and 3D Representations: (A 2D chemical structure diagram and a 3D ball-and-stick model of pyrazine-2-sulfonyl chloride should be inserted here. As a text-based AI, I cannot generate images directly. These would typically be sourced from chemical drawing software or databases.)



Table 1: Chemical Identifiers

Identifier	Value
CAS Number	184170-48-7[1]
Molecular Formula	C4H3CIN2O2S[1]
Molecular Weight	178.6 g/mol [1]
InChI	InChI=1S/C4H3CIN2O2S/c5-10(8,9)4-3-6-1-2-7- 4/h1-3H[1]
InChI Key	SGAABUUQIBNGFR-UHFFFAOYSA-N[1]
SMILES	C1=CN=C(C=N1)S(=O)(=O)CI[1]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Colorless to pale yellow liquid or solid[1]
Solubility	Soluble in organic solvents such as dichloromethane and chloroform[1]
Stability	Moisture sensitive; should be stored under anhydrous conditions to prevent hydrolysis[1]
Calculated Boiling Point	297.5 ± 20.0 °C at 760 mmHg
Calculated Density	1.6 ± 0.1 g/cm ³
Calculated Flash Point	133.7 ± 21.8 °C

Note: Experimental values for melting point, boiling point, and density are not consistently reported in the literature. The values provided for boiling point, density, and flash point are calculated predictions and should be used as estimates.

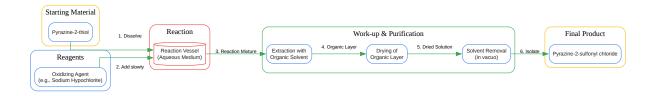
Experimental Protocols



Synthesis of Pyrazine-2-sulfonyl Chloride

A common method for the synthesis of **pyrazine-2-sulfonyl chloride** is the oxidative chlorination of pyrazine-2-thiol.[1] This method is often favored for its relatively mild conditions.

Experimental Workflow: Synthesis of Pyrazine-2-sulfonyl Chloride



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Caption: Workflow for the synthesis of pyrazine-2-sulfonyl chloride.

Detailed Protocol:

- Dissolution: Dissolve pyrazine-2-thiol in a suitable aqueous medium within a reaction vessel equipped with a stirrer and cooling capabilities.
- Reaction: Cool the solution and slowly add an oxidizing agent, such as sodium hypochlorite or sodium chlorite, while maintaining a low temperature to control the exothermic reaction.
- Monitoring: Monitor the reaction progress using an appropriate analytical technique (e.g., TLC or LC-MS).
- Work-up: Upon completion, quench the reaction and extract the product into an organic solvent like dichloromethane or ethyl acetate.
- Purification: Wash the organic layer with brine, dry it over an anhydrous salt (e.g., sodium sulfate or magnesium sulfate), and concentrate the solvent under reduced pressure to yield

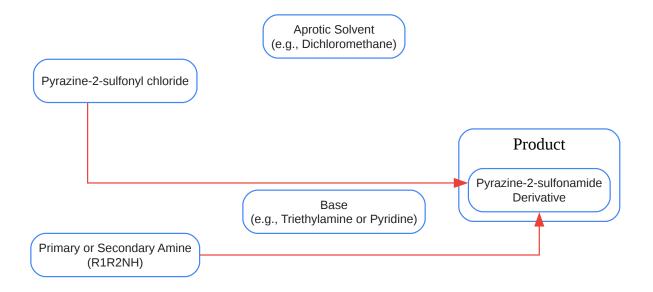


the crude product. Further purification can be achieved by recrystallization or column chromatography.

Reactivity: Amination to Form Sulfonamides

Pyrazine-2-sulfonyl chloride readily reacts with primary and secondary amines to form the corresponding sulfonamides, which are important intermediates in the synthesis of various biologically active molecules.[1]

Reaction Scheme: Amination of Pyrazine-2-sulfonyl Chloride



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Caption: General scheme for the amination of **pyrazine-2-sulfonyl chloride**.

Detailed Protocol:

- Dissolution: Dissolve **pyrazine-2-sulfonyl chloride** in an anhydrous aprotic solvent, such as dichloromethane or tetrahydrofuran, under an inert atmosphere.
- Addition of Amine: Add the desired primary or secondary amine to the solution, followed by a suitable base (e.g., triethylamine or pyridine) to neutralize the hydrochloric acid byproduct.



- Reaction: Stir the reaction mixture at room temperature or a slightly elevated temperature until the starting material is consumed, as monitored by TLC or LC-MS.
- Work-up: Quench the reaction with water and separate the organic layer.
- Purification: Wash the organic layer with an aqueous acid solution, followed by brine. Dry the organic layer over an anhydrous salt and concentrate it under reduced pressure. The resulting crude sulfonamide can be purified by recrystallization or column chromatography.

Applications

Pyrazine-2-sulfonyl chloride is a valuable intermediate in several areas of chemical synthesis:

- Medicinal Chemistry: It is used in the synthesis of various heterocyclic compounds with
 potential biological activities.[1] Derivatives of pyrazine-2-sulfonyl chloride have been
 investigated for their potential as enzyme inhibitors and for their antimicrobial properties.[1]
- Materials Science: The reactive nature of the sulfonyl chloride group allows for its incorporation into polymers and other materials to modify their properties.
- Organic Synthesis: It serves as a versatile building block for the construction of complex molecular architectures, including various fused heterocyclic systems.[1]

Safety Information

Pyrazine-2-sulfonyl chloride is a reactive chemical and should be handled with appropriate safety precautions. It is sensitive to moisture and can release hydrochloric acid upon hydrolysis.[1] Standard personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound. All manipulations should be performed in a well-ventilated fume hood.

This technical guide provides a summary of the key properties and procedures related to **pyrazine-2-sulfonyl chloride**. For more detailed information, researchers are encouraged to consult the primary literature.



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References

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